Spectroscopic Data of Methyl 3-ethoxy-5-hydroxybenzoate: A Technical Guide

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Compound of Interest

Compound Name:	*Methyl 3-ethoxy-5-hydroxybenzoate*
CAS No.:	*116169-07-4*
Cat. No.:	*B170813*

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This technical guide provides a detailed analysis of the spectroscopic data for **Methyl 3-ethoxy-5-hydroxybenzoate**, a key intermediate in various chemical syntheses. The information is tailored for researchers, scientists, and professionals in drug development, offering in-depth insights into the structural elucidation of this compound using Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). While a complete public experimental dataset for this specific molecule is not readily available, this guide presents a robust, predicted spectroscopic profile grounded in the analysis of closely related analogs and established principles of spectroscopic interpretation.

Introduction and Molecular Structure

Methyl 3-ethoxy-5-hydroxybenzoate (CAS No. 116169-07-4) is a disubstituted aromatic ester. Its structure, featuring a benzene ring with a methyl ester, an ethoxy group, and a hydroxyl group at positions 1, 3, and 5 respectively, gives rise to a distinct spectroscopic fingerprint. Understanding this fingerprint is crucial for its identification, purity assessment, and the prediction of its chemical behavior.

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Molecular Structure and Numbering

Caption: Molecular structure of **Methyl 3-ethoxy-5-hydroxybenzoate** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted ^{1}H and ^{13}C NMR spectra of **Methyl 3-ethoxy-5-hydroxybenzoate** are detailed below. These predictions are based on the known spectral data of analogous compounds such as methyl 3-hydroxybenzoate, methyl 3,5-dihydroxybenzoate, and methyl 3-methoxybenzoate.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum provides information on the number of different types of protons, their chemical environment, and their proximity to other protons.

Table 1: Predicted ^{1}H NMR Data for **Methyl 3-ethoxy-5-hydroxybenzoate** (in $CDCl_3$, 400 MHz)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~1.40	Triplet	3H	$-OCH_2CH_3$
~3.85	Singlet	3H	$-COOCH_3$
~4.05	Quartet	2H	$-OCH_2CH_3$
~5.5-6.5	Broad Singlet	1H	-OH
~6.60	Triplet (t)	1H	Ar-H4
~6.95	Triplet (t)	1H	Ar-H2
~7.10	Triplet (t)	1H	Ar-H6

Interpretation and Causality:

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- The ethoxy group protons are expected to show a characteristic triplet for the methyl group and a quartet for the methylene group due to spin-spin coupling.
- The methyl ester protons will appear as a sharp singlet as they have no adjacent protons to couple with.
- The phenolic hydroxyl proton is expected to be a broad singlet and its chemical shift can be concentration-dependent.
- The aromatic protons will appear as three distinct signals, each integrating to one proton. Their multiplicity as triplets is a simplified prediction; in reality, they would exhibit more complex splitting patterns (e.g., doublet of doublets) due to meta-coupling.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the different carbon environments in the molecule.

Table 2: Predicted ^{13}C NMR Data for **Methyl 3-ethoxy-5-hydroxybenzoate** (in $CDCl_3$, 100 MHz)

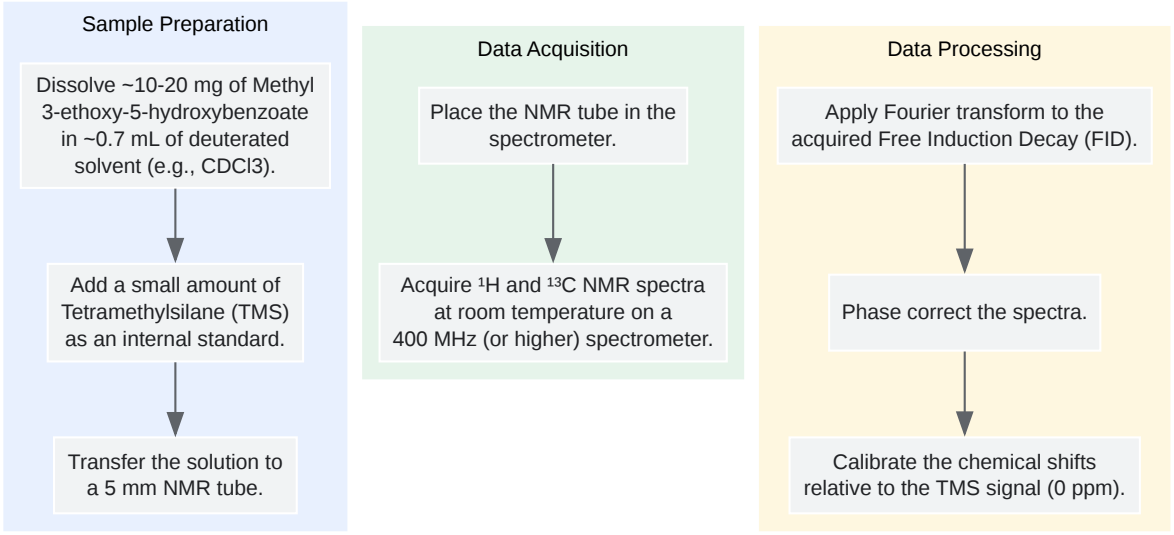
Chemical Shift (δ, ppm)	Assignment
~14.5	-OCH_2CH_3
~52.0	-$COOCH_3$
~63.5	-OCH_2CH_3
~106.0	C4
~107.5	C2
~109.0	C6
~131.5	C1
~156.0	C5
~159.0	C3
~167.0	-COOR

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Interpretation and Causality:

- The aliphatic carbons of the ethoxy and methyl ester groups are expected in the upfield region.
- The aromatic carbons show a wide range of chemical shifts influenced by the electronic effects of the substituents. The carbons bearing the oxygen substituents (C3 and C5) are significantly deshielded, while the other aromatic carbons appear at higher field.
- The carbonyl carbon of the ester group is the most deshielded carbon in the molecule.

Experimental Protocol for NMR Data Acquisition



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Caption: Workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

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Table 3: Predicted IR Absorption Bands for **Methyl 3-ethoxy-5-hydroxybenzoate**

Wavenumber (cm^{-1})	Intensity	Assignment
3500-3200	Broad	O-H stretch (phenolic)
3100-3000	Medium	C-H stretch (aromatic)
2980-2850	Medium-Strong	C-H stretch (aliphatic)
~1715	Strong	C=O stretch (ester)
~1600, ~1480	Medium	C=C stretch (aromatic)
~1250	Strong	C-O stretch (ester and ether)

Interpretation and Causality:

- The broad O-H stretching band is a characteristic feature of the hydroxyl group.
- The strong absorption around 1715 cm^{-1} is indicative of the ester carbonyl group.
- The presence of both aromatic and aliphatic C-H stretches confirms the overall structure.
- The C-O stretching vibrations from the ester and ether functionalities will likely appear in the fingerprint region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **Methyl 3-ethoxy-5-hydroxybenzoate** ($C_{10}H_{12}O_4$), the molecular weight is 196.20 g/mol .

Table 4: Predicted Key Fragments in the EI Mass Spectrum of **Methyl 3-ethoxy-5-hydroxybenzoate**

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m/z	Proposed Fragment
196	$[M]^+$ (Molecular Ion)
165	$[M - OCH_3]^+$
151	$[M - OC_2H_5]^+$
137	$[M - COOCH_3]^+$
123	$[M - OC_2H_5 - CO]^+$

Interpretation and Causality:

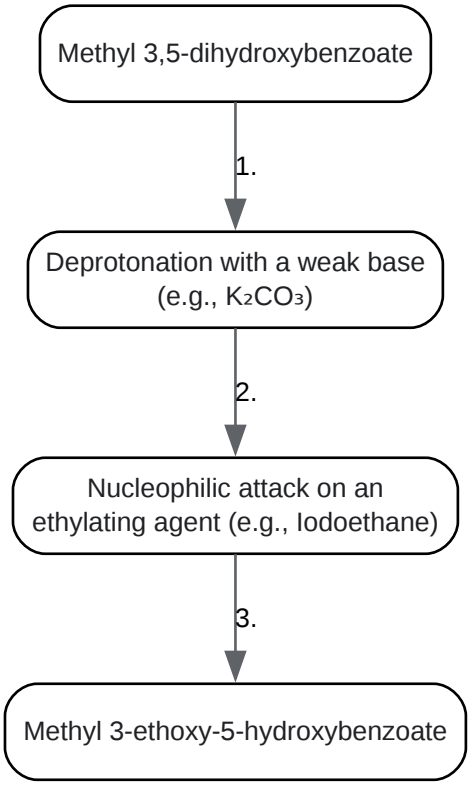
- The molecular ion peak at m/z 196 would confirm the molecular weight of the compound.
- Common fragmentation pathways for benzoate esters include the loss of the alkoxy group from the ester ($-OCH_3$) and the entire ester group ($-COOCH_3$).
- The ethoxy substituent can also be lost as an ethoxy radical ($-OC_2H_5$). Further fragmentation can occur through the loss of carbon monoxide (CO). The fragmentation pattern of regioisomeric methyl ethoxybenzoates can serve as a useful reference for detailed interpretation.

Synthesis and Self-Validation

The synthesis of **Methyl 3-ethoxy-5-hydroxybenzoate** is typically achieved through the Williamson ether synthesis, starting from Methyl 3,5-dihydroxybenzoate.

Synthetic Pathway

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Caption: Synthetic route to **Methyl 3-ethoxy-5-hydroxybenzoate**.

The spectroscopic data obtained from the synthesized product must be consistent with the predicted data presented in this guide. The presence of the key ^{1}H and ^{13}C NMR signals, the characteristic IR absorption bands, and the correct molecular ion peak in the mass spectrum would collectively validate the successful synthesis and purification of the target compound.

Conclusion

This technical guide provides a comprehensive, albeit predicted, spectroscopic profile of **Methyl 3-ethoxy-5-hydroxybenzoate**. The presented data and interpretations, grounded in the analysis of analogous structures, offer a reliable framework for the identification and characterization of this compound. For definitive structural confirmation, it is imperative to acquire and analyze experimental spectroscopic data and compare it with the predictions outlined herein.

References

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- Methyl 3-hydroxybenzoate Spectroscopic Data: Spectral data for analogous compounds can be found in various databases such as the Spectral Database for Organic Compounds (SDBS). ([Link])
- Mass Spectrometry of Isomeric Ethoxybenzoates: A study on the fragmentation of related isomers can provide insight into the expected mass spectrum. ([Link])
- General Principles of Spectroscopy: Standard textbooks on spectroscopic methods (e.g., by Pavia, Lampman, Kriz, and Vyvyan or by Silverstein, Webster, and Kiemle)
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